

Technical Support Center: Bonding to Dentin with Variolink Adhesive Systems

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Compound of Interest

Compound Name: Variolink

Cat. No.: B1169904

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for challenges encountered when bonding to dentin using **Variolink** adhesive systems.

Troubleshooting Guides

This section addresses specific issues that may arise during experimental procedures, providing potential causes and recommended solutions.

Issue	Potential Cause	Recommended Solution
Low Bond Strength	Improper Dentin Surface Preparation: Over-drying of the dentin surface after etching can cause collagen fiber collapse, preventing proper resin infiltration. Conversely, excessive moisture can interfere with adhesive polymerization.	Maintain a moist dentin surface ("wet bonding") after rinsing the etchant. The surface should be glistening but not overly wet. Use a gentle, oil-free air stream to remove excess water.
Inadequate Adhesive Application: Insufficient scrubbing of the adhesive into the dentin surface can lead to incomplete penetration into the dentinal tubules and collagen network.	Vigorously scrub the adhesive into the dentin for the manufacturer-recommended time (e.g., 20 seconds) to ensure thorough infiltration.	
Incorrect Adhesive Layer Thickness: An overly thick adhesive layer can lead to solvent retention, inhibiting complete polymerization and creating a weak link.	After application, gently air-thin the adhesive layer with a stream of oil-free air until a uniform, glossy, and immobile film is achieved. Avoid pooling of the adhesive.	
Insufficient Light Curing: Inadequate light-curing time or intensity will result in incomplete polymerization of the adhesive and resin cement, compromising the bond strength.	Ensure the curing light has an output of at least 500 mW/cm ² and follow the recommended curing times for the specific Variolink product and adhesive being used. For dual-cure versions in deep preparations, allow for the self-curing mechanism to proceed as per instructions.	
Contamination: Contamination of the prepared dentin surface	Maintain a clean and isolated working field, preferably using	

with saliva, blood, or oils from the air syringe can inhibit adhesion.

a rubber dam. Use an oil-free air source for drying.

Adhesive Failure at the Dentin Interface

Smear Layer Interference: For self-etch adhesives, a thick smear layer may not be adequately dissolved by the acidic monomers, limiting resin penetration.

For total-etch systems like Variolink N, ensure thorough rinsing of the phosphoric acid etchant to completely remove the smear layer. For self-etch systems, consider the dentin preparation method as it influences smear layer thickness.

Hydrolytic Degradation of the Hybrid Layer: Over time, water can penetrate the hybrid layer, leading to the degradation of collagen fibers and the resin matrix, weakening the bond.

Ensure optimal hybridization by following the correct application protocol to minimize voids and unprotected collagen fibers within the hybrid layer.

Cohesive Failure within the Cement

Incomplete Polymerization of the Resin Cement: This can be due to insufficient light exposure, especially with thick or opaque restorative materials, or inhibition of the chemical curing reaction in dual-cure cements.

For light-cured Variolink LC, use it for restorations less than 2 mm thick with adequate translucency. For dual-cured Variolink DC, ensure proper mixing of base and catalyst and allow adequate time for the self-curing reaction to complete, especially in areas inaccessible to light.

Interaction with Other Materials: Eugenol-containing temporary cements or hydrogen peroxide can inhibit the polymerization of resin cements.

Avoid using eugenol-containing materials for temporary restorations. Thoroughly clean the preparation to remove any residual temporary cement or

cleaning agents before
bonding.

Frequently Asked Questions (FAQs)

Q1: What is the optimal etching time for dentin when using a total-etch system like **Variolink N**?

A1: The recommended etching time for dentin is 10-15 seconds with 37% phosphoric acid (N-Etch).[1][2][3] Over-etching can demineralize the dentin too deeply, making it difficult for the adhesive to fully penetrate and leading to a weaker bond.

Q2: Can I use **Variolink Esthetic LC** for cementing all types of restorations?

A2: No, **Variolink Esthetic LC** is a purely light-curing material and is suitable for restorations that are less than 2 mm thick and have sufficient translucency to allow for complete light polymerization.[4] For opaque or thicker restorations, the dual-curing **Variolink Esthetic DC** is recommended.[4]

Q3: What is "wet bonding" and why is it important?

A3: "Wet bonding" refers to the technique of keeping the dentin surface slightly moist after rinsing off the etchant.[1][3] This is crucial because it prevents the collapse of the exposed collagen fiber network, allowing for the infiltration of the adhesive resin to form a proper hybrid layer, which is essential for a strong micromechanical bond.

Q4: My bond strengths are inconsistent. What are the most common technique-sensitive steps?

A4: The most critical and technique-sensitive steps are:

- Moisture control: Achieving the ideal level of dentin moistness.[1][3]
- Adhesive application: Ensuring vigorous scrubbing for the recommended duration.
- Adhesive thinning: Proper air-thinning to evaporate the solvent and achieve a uniform layer.

- Light curing: Delivering sufficient light energy for complete polymerization.

Q5: How can I prevent the oxygen-inhibited layer from affecting the final bond?

A5: The oxygen-inhibited layer is a thin, uncured layer of resin on the surface of the cement that is exposed to air. To prevent this from affecting the marginal seal, you can cover the restoration margins with a glycerin gel (e.g., Liquid Strip) before the final light cure.[\[1\]](#)

Quantitative Data on Bond Strength

The following tables summarize shear bond strength (SBS) and microtensile bond strength (μ TBS) data from various in-vitro studies.

Table 1: Shear Bond Strength (SBS) of **Variolink** Systems to Dentin

Variolink System	Adhesive System	Substrate	Mean SBS (MPa) \pm SD	Reference
Variolink N	Total-Etch	Human Dentin	14.19 \pm 0.76	[5]
Variolink II	Excite DSC (Total-Etch)	Human Enamel	18.8 \pm 0.92	[6]
Variolink Esthetic DC	Adhese Universal (Self-Etch)	Bovine Dentin	~28	[7]
Variolink Esthetic DC	Adhese Universal (Total-Etch)	Bovine Dentin	~30	[7]

Table 2: Tensile Bond Strength of **Variolink** Systems to Dentin

Variolink System	Adhesive System	Substrate	Mean Tensile Bond Strength (MPa) - 3 days	Mean Tensile Bond Strength (MPa) - 150 days	Reference
Variolink Esthetic DC	System-specific primer/adhesive	Human Dentin	18.8 - 29.1 (range)	14.7 - 25.6 (range)	[4] [8]
Variolink II	Not Specified	Human Dentin	25 ± 5	Not available in this study	[3]

Experimental Protocols

Shear Bond Strength (SBS) Testing of Variolink N (based on[\[5\]](#))

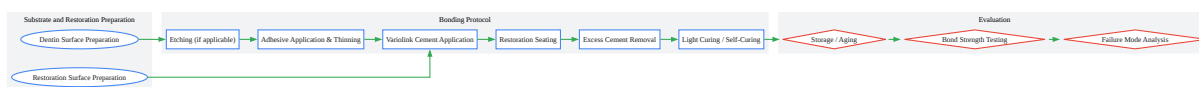
- Tooth Preparation: Forty-five extracted human maxillary premolars are used. The occlusal surfaces are ground flat to expose the dentin.
- Restoration Fabrication: Forty-five lithium disilicate discs (4 mm in diameter and 3 mm thick) are fabricated.
- Grouping: The discs are randomly divided into three groups (n=15).
- Bonding Procedure (**Variolink N** Group):
 - The dentin surfaces are etched with 37% phosphoric acid.
 - A total-etch adhesive is applied according to the manufacturer's instructions.
 - **Variolink N** resin cement is applied to the lithium disilicate disc.
 - The disc is seated on the dentin surface under a constant load.
- Storage: The cemented specimens are stored in distilled water for one week.

- Testing: Shear load is applied to the base of the disc at a constant crosshead speed of 1 mm/min until fracture using a universal testing machine.
- Data Analysis: The load at fracture is recorded in Megapascals (MPa) as the bond strength. Statistical analysis is performed using one-way ANOVA and post-hoc tests.

Tensile Bond Strength Testing of Variolink Esthetic DC (based on[4][8])

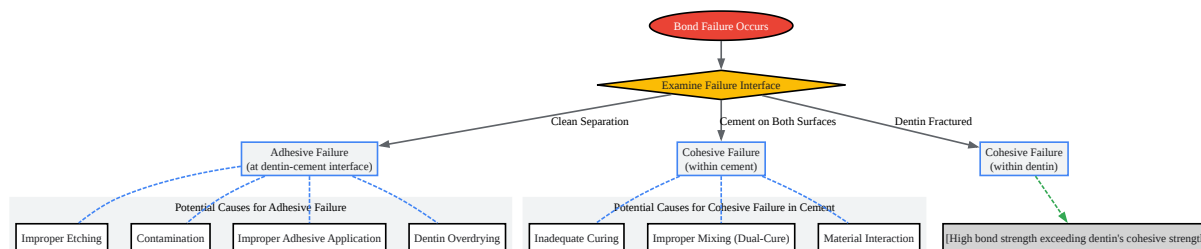
- Tooth Preparation: Human dentin disks are prepared.
- Bonding Procedure:
 - The system-specific self-etching primer or adhesive is applied to the dentin surface.
 - Acrylic resin tubes filled with composite resin are bonded to the dentin disks using **Variolink Esthetic DC**.
- Storage and Aging:
 - One group is stored in water for 3 days.
 - Another group is stored in water for 150 days and subjected to 37,500 thermocycles (5 °C to 55 °C).
- Testing: Tensile bond strength is tested using a universal testing machine.
- Failure Analysis: The failure mode is evaluated using a light microscope and scanning electron microscope.

Visualizations



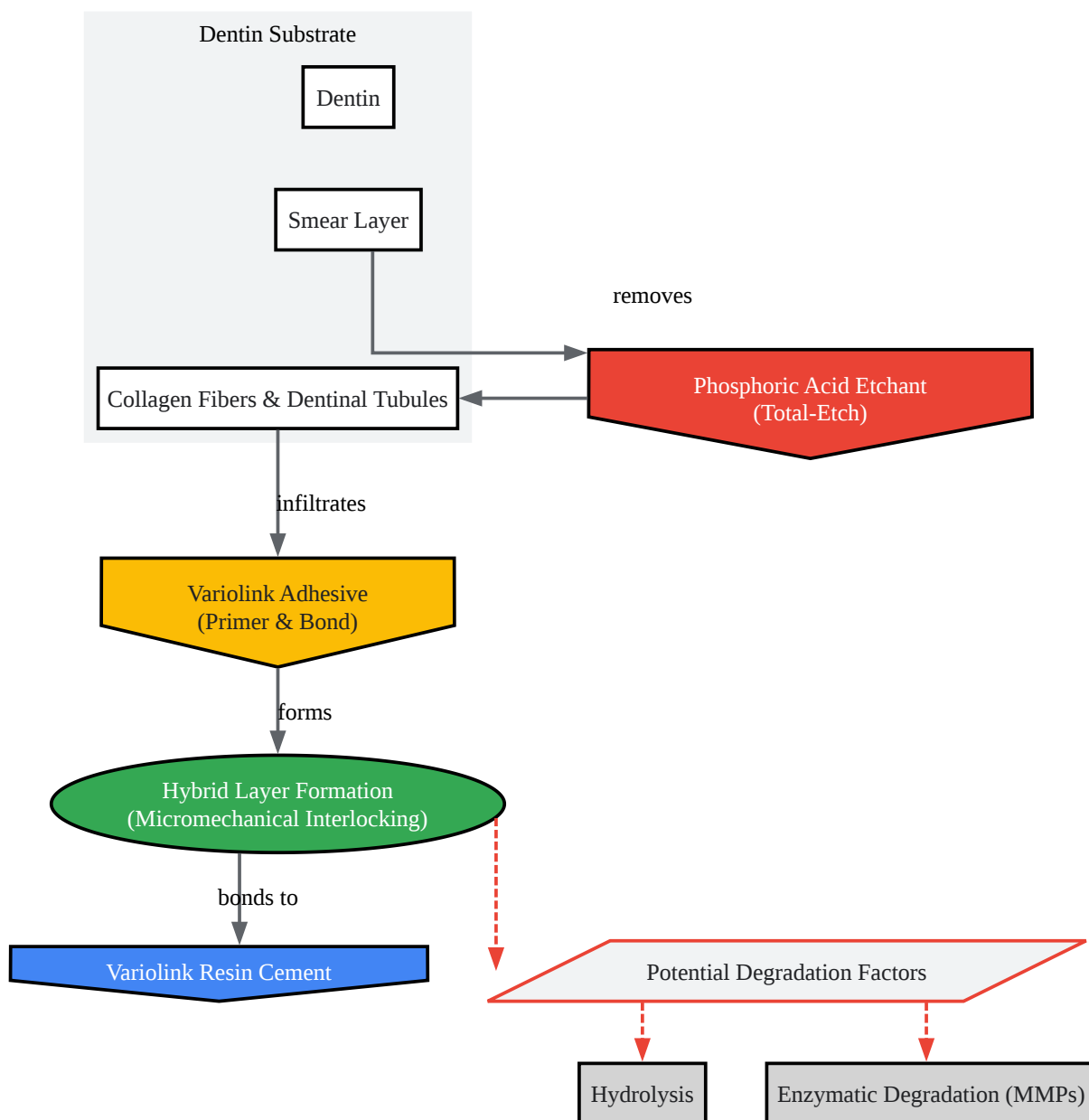
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Caption: Experimental workflow for dentin bonding with **Variolink**.



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Caption: Troubleshooting logic for dentin bonding failures.



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Caption: Mechanism of adhesion and potential for degradation.

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